

Safeguarding Your Research: Essential Safety and Handling of Green DND-26

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Compound of Interest

Compound Name: Green DND-26

Cat. No.: B15554350

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Green DND-26**, also commercially known as LysoTracker® **Green DND-26**. Adherence to these procedures is critical for maintaining a safe research environment and ensuring the integrity of your experimental outcomes.

Immediate Safety and Handling Protocols

LysoTracker® **Green DND-26** is a fluorescent dye used for staining acidic compartments in live cells and is typically supplied as a 1 mM solution in dimethyl sulfoxide (DMSO).^{[1][2]} While the dye concentration is low, the properties of the DMSO solvent warrant careful handling. DMSO is a combustible liquid and can readily penetrate the skin, potentially carrying other dissolved substances with it.^{[3][4]}

Personal Protective Equipment (PPE):

When handling **Green DND-26**, the following personal protective equipment should be worn:

- **Eye Protection:** Safety glasses or goggles are mandatory to prevent eye contact.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. Dispose of gloves immediately after handling and wash hands thoroughly.

- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.

Emergency First Aid:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Quantitative Data Summary

The following table summarizes key quantitative data for LysoTracker® **Green DND-26** and its solvent, Dimethyl Sulfoxide (DMSO).

Property	LysoTracker® Green DND-26	Dimethyl Sulfoxide (DMSO)
Molecular Weight	398.69 g/mol	78.13 g/mol
Excitation Maximum	504 nm	Not Applicable
Emission Maximum	511 nm	Not Applicable
Appearance	Not specified (in DMSO solution)	Colorless liquid
Boiling Point	Not available	189 °C / 372.2 °F
Melting Point	Not available	18.4 °C / 65.1 °F
Flash Point	Not available	87 °C / 188.6 °F
Autoignition Temperature	Not available	301 °C / 573.8 °F
Solubility	Provided as a 1 mM solution in DMSO	Soluble in water
Storage Temperature	-20°C, protected from light	Store in a well-ventilated place. Keep cool.

Experimental Protocols

The following is a general protocol for staining live cells with LysoTracker® **Green DND-26**. Optimal conditions may vary depending on the cell type and experimental design.

Materials:

- LysoTracker® **Green DND-26** (1 mM stock solution in DMSO)
- Live cells in culture
- Normal growth medium (pre-warmed to 37°C)
- Phosphate-buffered saline (PBS)
- Fluorescence microscope

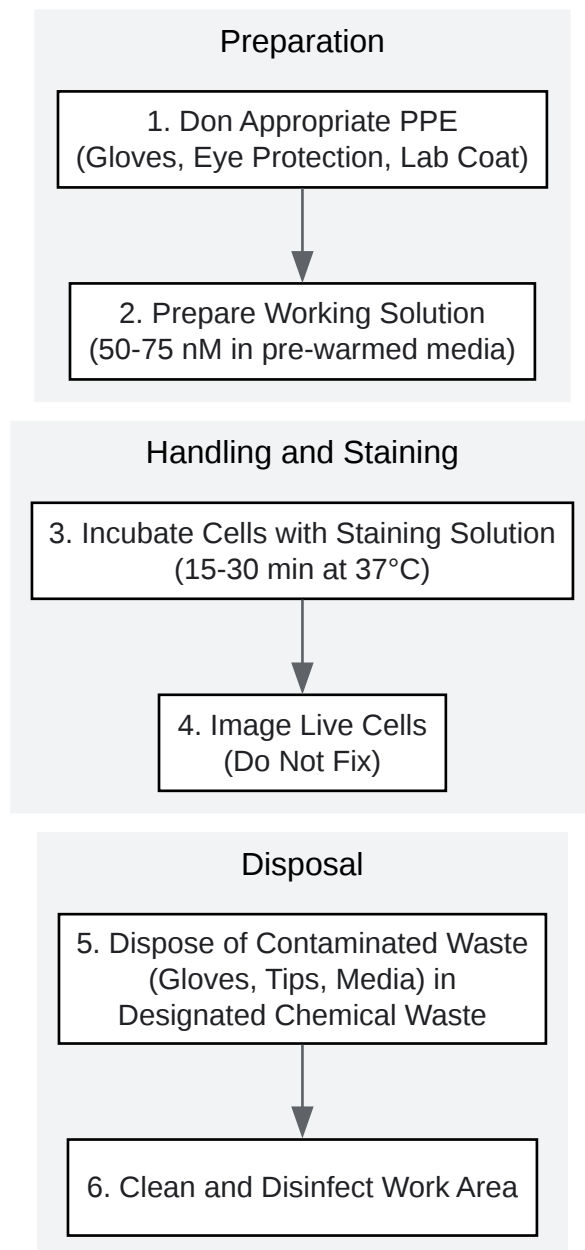
Procedure:

- **Prepare Staining Solution:** Dilute the 1 mM LysoTracker® **Green DND-26** stock solution to a final working concentration of 50-75 nM in pre-warmed normal growth medium. A 1:20,000 dilution of the stock solution will yield a 50 nM working concentration.
- **Cell Staining:**
 - **For adherent cells:** Grow cells on coverslips or in a culture dish. When ready for staining, remove the culture medium and replace it with the pre-warmed staining solution.
 - **For suspension cells:** Centrifuge the cells to form a pellet, remove the supernatant, and gently resuspend the cells in the pre-warmed staining solution.
- **Incubation:** Incubate the cells for 15-30 minutes at 37°C. The optimal incubation time can vary, so it is recommended to perform a time-course experiment to determine the best signal-to-noise ratio.
- **Washing (Optional):** The staining solution can be replaced with fresh pre-warmed medium before imaging to reduce background fluorescence.
- **Imaging:** Image the stained cells immediately using a fluorescence microscope with a filter set appropriate for FITC (fluorescein isothiocyanate), which will effectively excite the LysoTracker® **Green DND-26**. Important: Cells must be imaged live as fixation will inhibit the staining.

Operational and Disposal Plans

A clear and logical workflow is essential for the safe and effective use of **Green DND-26**.

Green DND-26 Handling Workflow



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Green DND-26**, from preparation to disposal.

Disposal Plan:

All materials that come into contact with **Green DND-26**, including pipette tips, gloves, and media, should be considered chemical waste. Dispose of this waste in accordance with your institution's and local regulations for chemical waste disposal. Do not pour the staining solution or contaminated media down the drain.

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